

1,9-Thianthrenedicarboxylic Acid: A Technical Overview

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Compound of Interest

Compound Name: 1,9-Thianthrenedicarboxylic acid

Cat. No.: B1619720

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CAS Number: 86-67-9

This technical guide provides a comprehensive overview of **1,9-Thianthrenedicarboxylic acid**, a sulfur-containing heterocyclic compound. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical and Physical Properties

While detailed experimental data for **1,9-Thianthrenedicarboxylic acid** is limited in publicly accessible literature, the following table summarizes its basic chemical properties based on available database information.

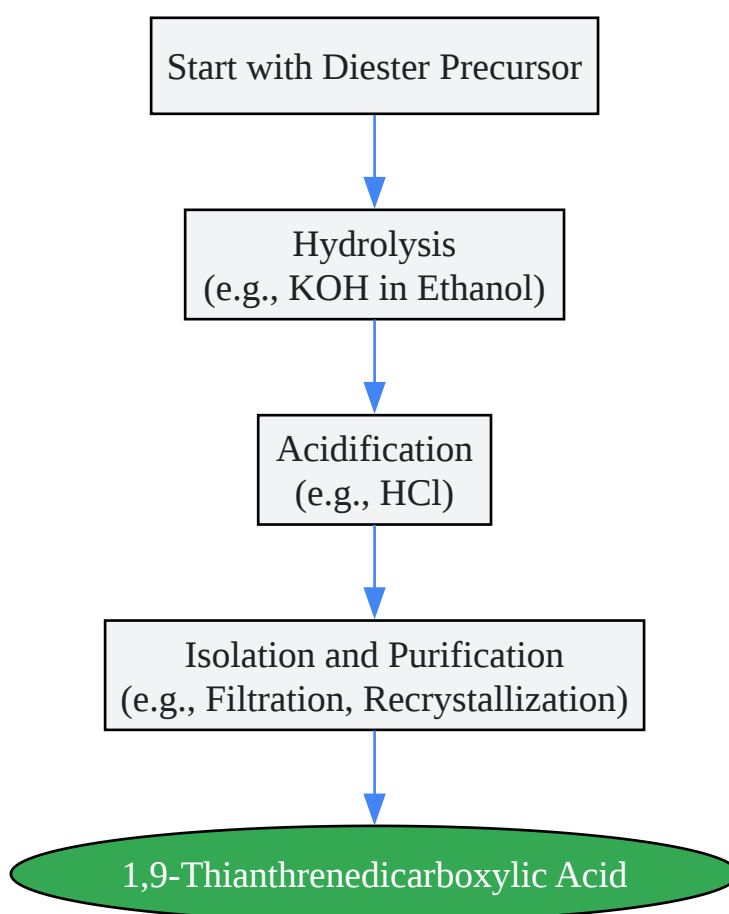
Property	Value	Source
CAS Number	86-67-9	Chemical Abstracts Service
Molecular Formula	C ₁₄ H ₈ O ₄ S ₂	PubChem
Molecular Weight	304.3 g/mol	PubChem
Predicted XlogP	3.2	PubChem
Topological Polar Surface Area	125 Å ²	PubChem

Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **1,9-Thianthrenedicarboxylic acid** is not readily available in the surveyed literature. However, the synthesis of thianthrene and its derivatives generally involves the reaction of aromatic compounds with sulfur monochloride or dichlorides, often in the presence of a catalyst. The synthesis of dicarboxylic acid derivatives would likely involve the use of substituted starting materials or subsequent functionalization of the thianthrene core.

A general approach for the synthesis of a related compound, a dicarboxylic acid derivative of a 1,4-dithiin, involved the hydrolysis of a diester precursor using potassium hydroxide in ethanol. This suggests a potential synthetic route for **1,9-Thianthrenedicarboxylic acid** could involve the preparation of the corresponding diester followed by hydrolysis.

General Workflow for Dicarboxylic Acid Synthesis from a Diester Precursor:



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Caption: A generalized workflow for the synthesis of a dicarboxylic acid from its diester precursor.

Biological Activity and Signaling Pathways

There is currently a significant lack of publicly available data regarding the biological activity of **1,9-Thianthrenedicarboxylic acid**. No quantitative data, such as IC50 or GI50 values, from specific biological assays could be identified. Furthermore, no studies detailing its mechanism of action or any associated signaling pathways have been found.

Research on other thianthrene derivatives has explored their potential in various applications, including materials science and as redox mediators. However, this information is not directly transferable to the dicarboxylic acid derivative and its potential biological effects.

The absence of biological data prevents the creation of diagrams for signaling pathways or experimental workflows related to the bioactivity of **1,9-Thianthrenedicarboxylic acid**.

Conclusion

1,9-Thianthrenedicarboxylic acid is a defined chemical entity with a known CAS number and basic chemical properties. However, there is a notable gap in the scientific literature concerning its synthesis and biological activity. The lack of detailed experimental protocols and the absence of data on its effects in biological systems highlight an area for future research. For scientists and drug development professionals, this compound represents an unexplored chemical scaffold with potential for novel discoveries, should its synthesis and biological profile be further investigated. Further research is required to elucidate its potential applications and to understand its interactions with biological targets.

- To cite this document: BenchChem. [1,9-Thianthrenedicarboxylic Acid: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1619720#1-9-thianthrenedicarboxylic-acid-cas-number>]

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